

Overcoming solubility issues of 2-Bromo-4-hydroxynicotinic acid

Author: BenchChem Technical Support Team. Date: January 2026

Compound of Interest

Compound Name: 2-Bromo-4-hydroxynicotinic acid

Cat. No.: B1519919

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Technical Support Center: 2-Bromo-4-hydroxynicotinic Acid

Welcome to the technical support guide for **2-Bromo-4-hydroxynicotinic acid** ($C_6H_4BrNO_3$, MW: 218.00 g/mol).[1] This resource is designed for researchers, medicinal chemists, and formulation scientists to navigate and overcome the common solubility challenges associated with this versatile building block. Here, we provide field-proven insights and step-by-step protocols in a direct question-and-answer format.

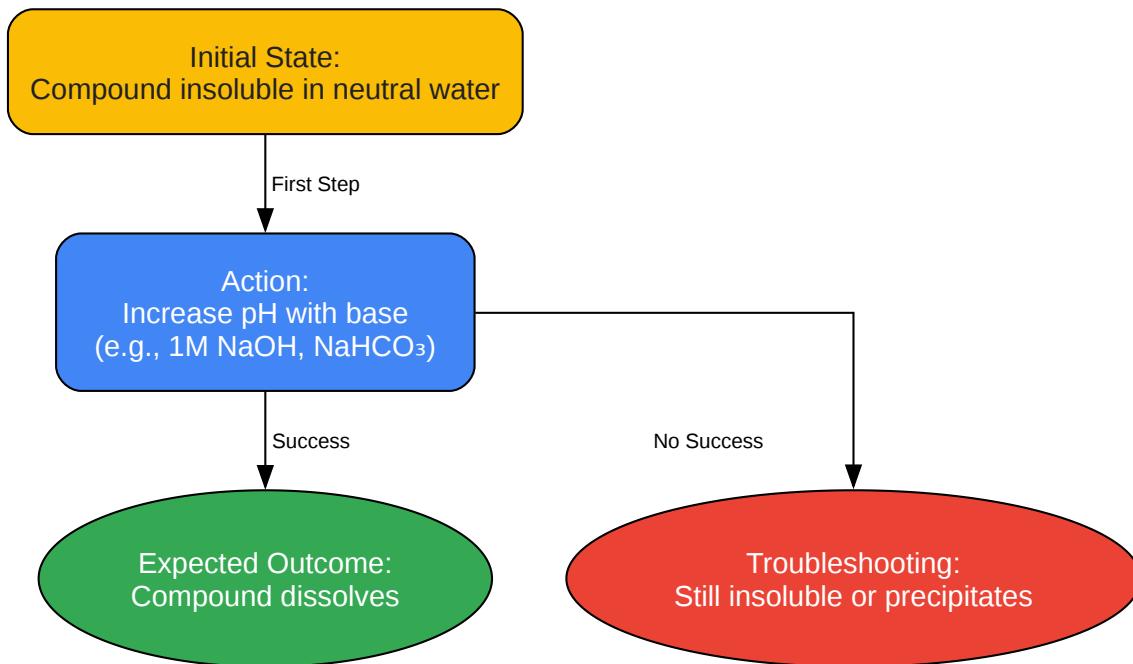
Frequently Asked Questions (FAQs) & Troubleshooting

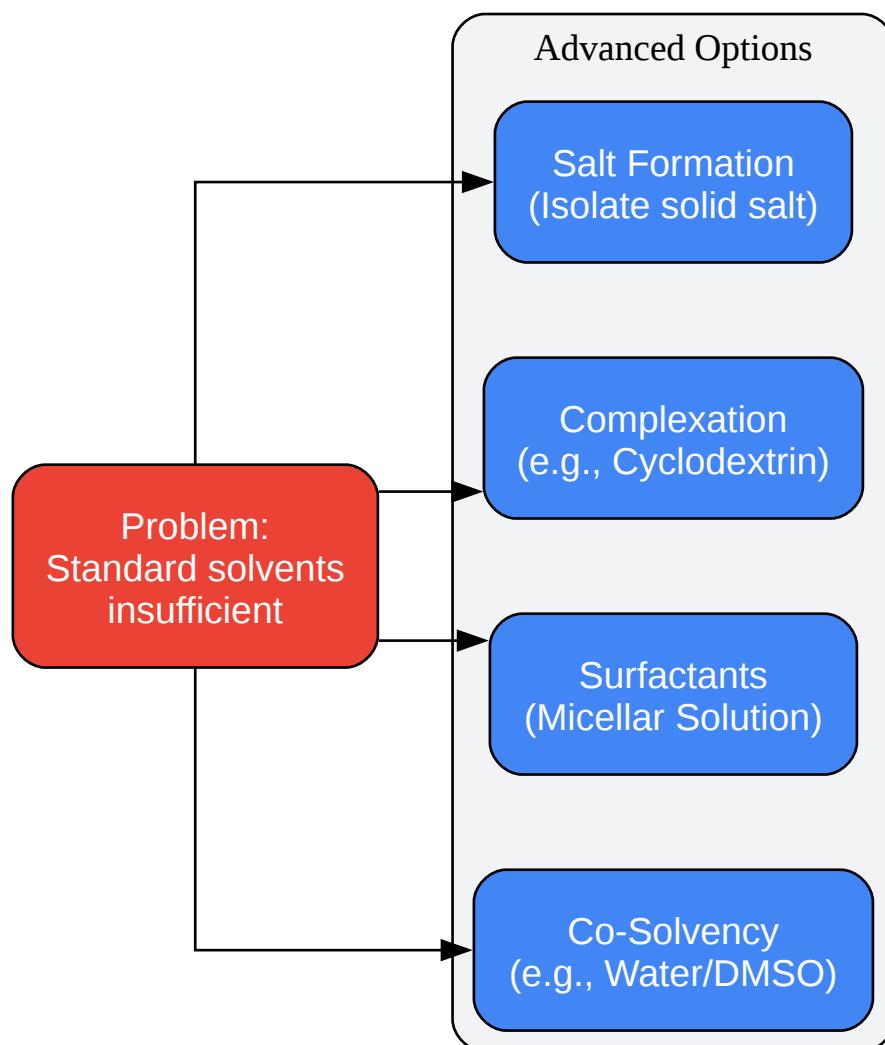
Q1: My 2-Bromo-4-hydroxynicotinic acid is not dissolving in water. What is the primary reason for this, and what should be my first step?

A1: The poor aqueous solubility of **2-Bromo-4-hydroxynicotinic acid** under neutral conditions is expected due to its molecular structure. The molecule contains a hydrophobic brominated pyridine ring, which counteracts the hydrophilic character of the carboxylic acid and hydroxyl groups. At neutral pH (around 7), the carboxylic acid group is only partially deprotonated, limiting its interaction with water molecules.

Your first and most critical step should be to adjust the pH. The solubility of this compound is highly pH-dependent, a characteristic feature of molecules with acidic functional groups like carboxylic and phenolic hydroxyl groups.^[2] Increasing the pH will deprotonate these groups, forming the corresponding carboxylate and phenoxide ions. These charged species are significantly more polar and readily form hydrogen bonds with water, dramatically increasing solubility.

Initial Troubleshooting Workflow





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References

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- To cite this document: BenchChem. [Overcoming solubility issues of 2-Bromo-4-hydroxynicotinic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1519919#overcoming-solubility-issues-of-2-bromo-4-hydroxynicotinic-acid>

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